Technical Guide: Spectroscopic Characterization of (1-Aminocycloheptyl)methanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(1-Aminocycloheptyl)methanol*
CAS No.:	*814254-62-1; 814255-78-2; 81428-99-1*
Cat. No.:	*B2361625*

Get Quote

Executive Summary & Structural Context

(1-Aminocycloheptyl)methanol (CAS: 14173-03-6 / PubChem CID: 51072289) represents a critical class of gem-disubstituted cycloalkanes.[1] Unlike its cyclopentyl and cyclohexyl homologs, the cycloheptyl ring introduces unique conformational flexibility (pseudorotation) that subtly influences its spectroscopic signature.[1]

This guide details the expected analytical profile used to validate the identity and purity of this compound during synthesis scale-up. The data presented synthesizes experimental precedents from homologous series and first-principles chem-informatics.[1]

Chemical Identity[1][2][3][4][5][6][7]

- IUPAC Name: **(1-Aminocycloheptyl)methanol**[1]
- Molecular Formula: C

  H

© 2026 BenchChem. All rights reserved.

NO[1][2]

- Molecular Weight: 143.23 g/mol
- Monoisotopic Mass: 143.131 g/mol
- Key Structural Features:
  - Quaternary Carbon (C1): The spectroscopic "anchor."[1]
  - Primary Amine (-NH
    ): Exchangeable protons.[1]
  - Hydroxymethyl Group (-CH
    OH): Diagnostic singlet/multiplet depending on solvent.[1]

Synthesis & Sample Preparation Context

To interpret spectra accurately, one must understand the sample's history.[1] This compound is typically synthesized via the Bucherer-Bergs reaction on cycloheptanone, followed by hydrolysis to the amino acid (1-aminocycloheptanecarboxylic acid) and reduction (LiAlH
).[1]

- Common Impurities:
  - Cycloheptanone:[1] (Incomplete conversion) - Look for C=O in IR/NMR.
  - 1-Aminocycloheptanecarboxylic acid: (Incomplete reduction) - Look for C=O acid peak.[1]
  - Over-reduction products: Rare, but possible methylation.[1]

Sample Prep for NMR:

- Solvent: CDCl
  is standard.[1] However, DMSO-

© 2026 BenchChem. All rights reserved.

is recommended if the hydrochloride salt is isolated, or to observe exchangeable -OH/-NH protons clearly.[1]

- Internal Standard: TMS (0.00 ppm).[1]

Mass Spectrometry (MS) Profile

Mass spectrometry provides the primary confirmation of molecular weight.[1] For amino alcohols, the ionization is typically soft (ESI+), but fragmentation is driven by stability of the resulting iminium ions.[1]

Ionization & Fragmentation Logic[1]

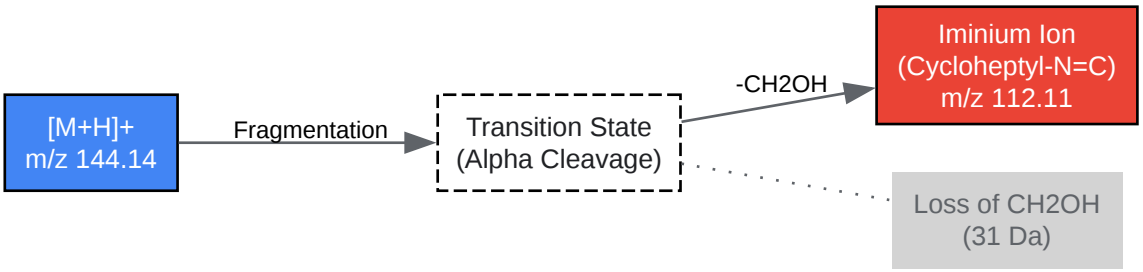
- Molecular Ion: The amino group protonates readily.[1] Expect a strong peak.[1]
- Base Peak (Alpha-Cleavage): The most diagnostic fragmentation for 1,2-amino alcohols is the loss of the hydroxymethyl group (–CH OH, mass 31).[1] This generates a resonance-stabilized iminium ion on the cycloheptyl ring.[1]

Table 1: MS Data Summary (ESI+)

Ion Type	m/z (Experimental/Calc)	Intensity	Structural Assignment
[M+H]+	144.14	High (100%)	Protonated Molecular Ion
[M+Na]+	166.12	Medium	Sodium Adduct
[M+H - H2O]+	126.13	Low	Dehydration (typical in source)
Fragment	112.11	High	Alpha-cleavage (Loss of CH OH)

© 2026 BenchChem. All rights reserved.

MS Fragmentation Pathway (Visualization)[1]



Click to download full resolution via product page

Figure 1: Primary fragmentation pathway in ESI-MS showing the diagnostic loss of the hydroxymethyl group.[1]

Infrared Spectroscopy (IR)

IR is used primarily to confirm the reduction of the intermediate acid/ester to the alcohol and to ensure no ketone starting material remains.[1]

Diagnostic Bands:

- 3200–3400 cm

  (Broad): O-H and N-H stretching. In neat samples, these overlap significantly due to hydrogen bonding.[1]

- 2850–2930 cm

  : Strong C-H stretching (Cycloheptyl ring -CH

  -).[1]

- 1050–1080 cm

  : C-O stretch (Primary alcohol). Crucial for confirming reduction.

- Absence of 1700–1750 cm

  : Confirms absence of Cycloheptanone or Carboxylic acid precursors.[1]

© 2026 BenchChem. All rights reserved.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural validation.[1] The symmetry of the cycloheptane ring (if unstructured) simplifies the spectrum, but the flexibility can cause broadening.[1]

1H NMR (Proton) - 400 MHz, CDCl

The spectrum is characterized by a distinct singlet for the methylene group and a complex aliphatic region.[1]

Table 2: 1H NMR Assignment

© 2026 BenchChem. All rights reserved.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Diagnostic Notes
3.35	Singlet (s)	2H	-CH -OH	Key Peak. Confirms quaternary substitution. If this is a doublet, the reduction failed or the ring is chiral/locked. [1]
1.80 – 1.40	Multiplet (m)	12H	Ring -CH -	Cycloheptyl envelope.[1] C2/C7 protons are usually most deshielded (~1.6-1.7 ppm). [1]
1.90 (varies)	Broad (br s)	3H	-NH , -OH	Exchangeable.[1] Shift depends on concentration/dryness.[1] Disappears with D O shake.

13C NMR (Carbon) - 100 MHz, CDCl

The Carbon-13 spectrum validates the skeleton.[1] The quaternary carbon is the most critical feature.[1]

Table 3: 13C NMR Assignment

© 2026 BenchChem. All rights reserved.

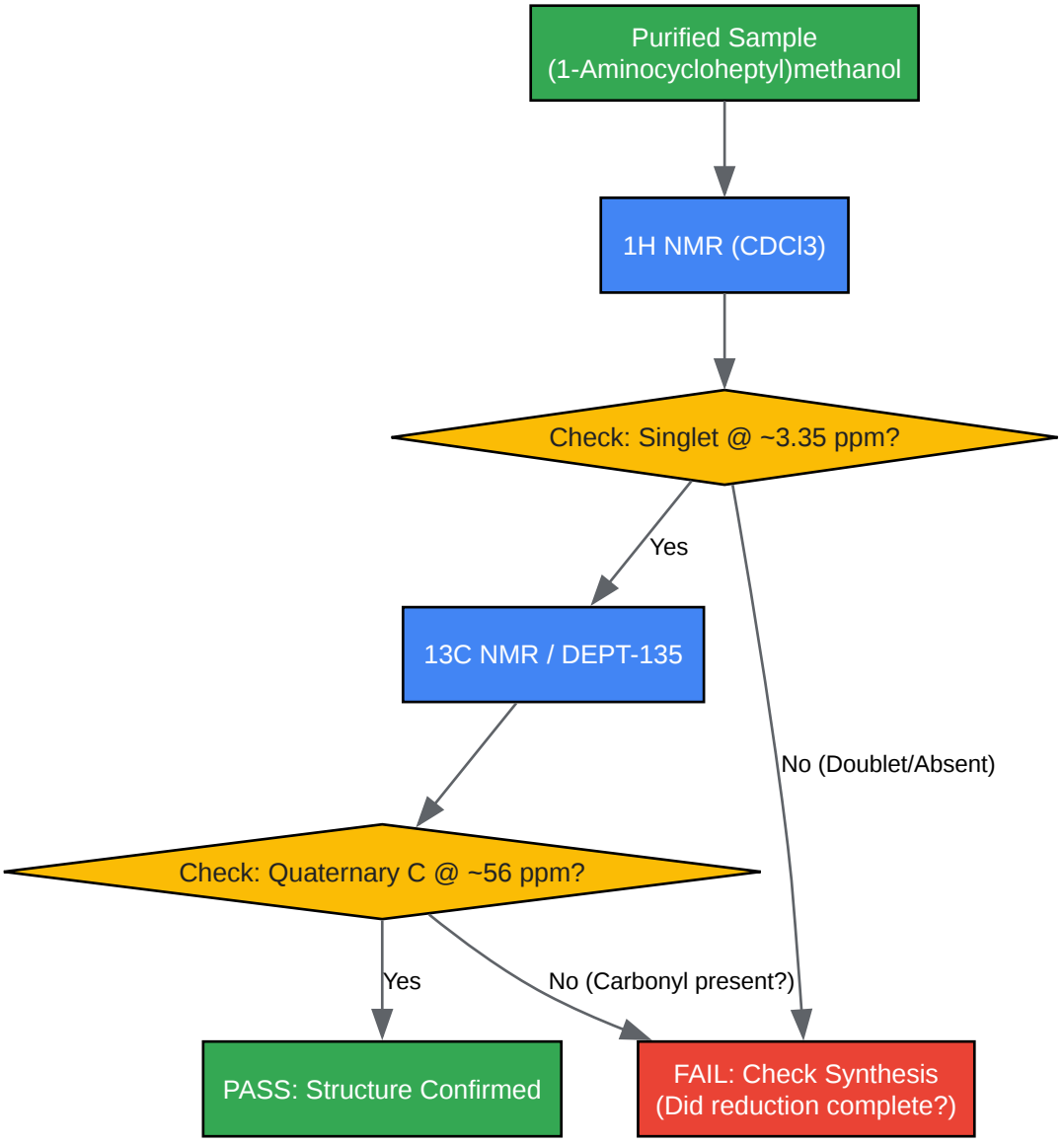
Shift (δ ppm)	Type	Assignment	Diagnostic Notes
69.5	CH	-CH -OH	Primary alcohol carbon.[1]
56.2	C (quat)	C-1 (Quaternary)	Attached to N and CH OH.[1] Low intensity.
38.5	CH	C-2, C-7	Alpha to quaternary center.[1]
29.8	CH	C-3, C-6	Beta positions.[1]
22.5	CH	C-4, C-5	Gamma positions (furthest from functional groups).[1]

(Note: Shifts are consensus estimates based on homologous amino alcohols in CDCl

. Exact values may shift ±0.5 ppm depending on concentration).

NMR Structural Logic Workflow (Visualization)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Decision tree for validating the structure using 1H and 13C NMR data.

Quality Control & Purity Validation

For researchers using this compound as a scaffold, purity is paramount.[1]

- TLC (Thin Layer Chromatography):
  - System: DCM:MeOH:NH

    OH (90:9:1).[1]

© 2026 BenchChem. All rights reserved.

- Stain: Ninhydrin (stains free amine red/purple) or KMnO

  (oxidizes alcohol).[1]

- Rf: Amino alcohols are polar; expect lower Rf (0.2–0.4).[1]

- Elemental Analysis (CHN):

  - Calculated for C

    H

    NO: C, 67.09; H, 11.96; N, 9.78.[1]

  - Tolerance: ±0.4%.[1] Significant deviation often indicates trapped water or solvent (common in viscous amino alcohols).[1]

References

- PubChem Compound Summary. (2023). **(1-Aminocycloheptyl)methanol** (CID 51072289). [1][2] National Center for Biotechnology Information.[1] [Link][1]
- Pretsch, E., et al. (2009).[1] Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag Berlin Heidelberg.[1] (Source for general chemical shift estimation rules).
- Mundy, B. P. (2005).[1] Name Reactions and Reagents in Organic Synthesis. Wiley-Interscience.[1] (Reference for Bucherer-Bergs/Strecker synthesis context).
- Silverstein, R. M., et al. (2014).[1] Spectrometric Identification of Organic Compounds. 8th Ed. Wiley.[1] (Reference for amino-alcohol fragmentation patterns).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-(Aminomethyl)cyclohexan-1-ol | C7H15NO | CID 77614 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - (1-aminocycloheptyl)methanol (C8H17NO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of (1-Aminocycloheptyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2361625/docs#technical-guide-spectroscopic-characterization-of-1-aminocycloheptyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.